

Proper Disposal of Sodium Dodecylbenzenesulfonate (EINECS 264-176-2)

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Compound of Interest

Compound Name: EINECS 264-176-2

Cat. No.: B052984

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For Immediate Reference: This document outlines the essential safety and logistical procedures for the proper disposal of Sodium Dodecylbenzenesulfonate (CAS Number: 25155-30-0). Adherence to these guidelines is critical for ensuring personnel safety and environmental compliance.

Sodium dodecylbenzenesulfonate is a synthetic chemical compound commonly used as a surfactant in detergents and cleaning products.^{[1][2]} While effective in its intended applications, improper disposal can pose risks to the environment and human health. This guide provides detailed protocols for researchers, scientists, and drug development professionals to manage and dispose of this substance safely.

Key Safety and Handling Data

A thorough understanding of the substance's properties is the first step in safe handling and disposal. The following table summarizes key quantitative data for Sodium dodecylbenzenesulfonate.

Property	Value	Source
CAS Number	25155-30-0	[2][3]
EINECS Number	264-176-2	
Molecular Formula	C18H29NaO3S	
Appearance	White to light yellow powder or solid	[3]
Oral LD50 (Rat)	> 2000 mg/kg bw	
Hazard Class (DOT)	9 (Environmentally hazardous substance, solid, n.o.s.)	[4]
UN Number	3077	[4]

Personal Protective Equipment (PPE) and Accidental Release Measures

Prior to handling or disposal, all personnel must be equipped with the appropriate personal protective equipment. In the event of an accidental release, immediate and correct action is crucial to mitigate risks.

Required Personal Protective Equipment:

- Eye and Face Protection: Wear safety goggles with side protection or a face shield.[5]
- Skin Protection: Chemical-resistant gloves (e.g., nitrile rubber) and protective clothing are mandatory to prevent skin contact.[5]
- Respiratory Protection: In case of dust formation, use a particulate filter respirator.[3]

Accidental Release Protocol:

- Evacuate the Area: Restrict access to the spill area to essential, properly protected personnel.
- Ventilate the Space: Ensure adequate ventilation to disperse any airborne dust.

- **Contain the Spill:** Sweep the spilled substance into covered containers. Moisten the material slightly to prevent dusting if appropriate.
- **Clean the Area:** After the material has been collected, thoroughly clean the contaminated surface.
- **Dispose of Cleanup Materials:** All materials used for cleanup must be disposed of as hazardous waste.

Step-by-Step Disposal Protocol

The proper disposal of Sodium dodecylbenzenesulfonate is contingent on its classification as hazardous or non-hazardous waste, which is determined by its characteristics upon disposal. It is imperative to consult local, state, and federal regulations to ensure full compliance.^[3]

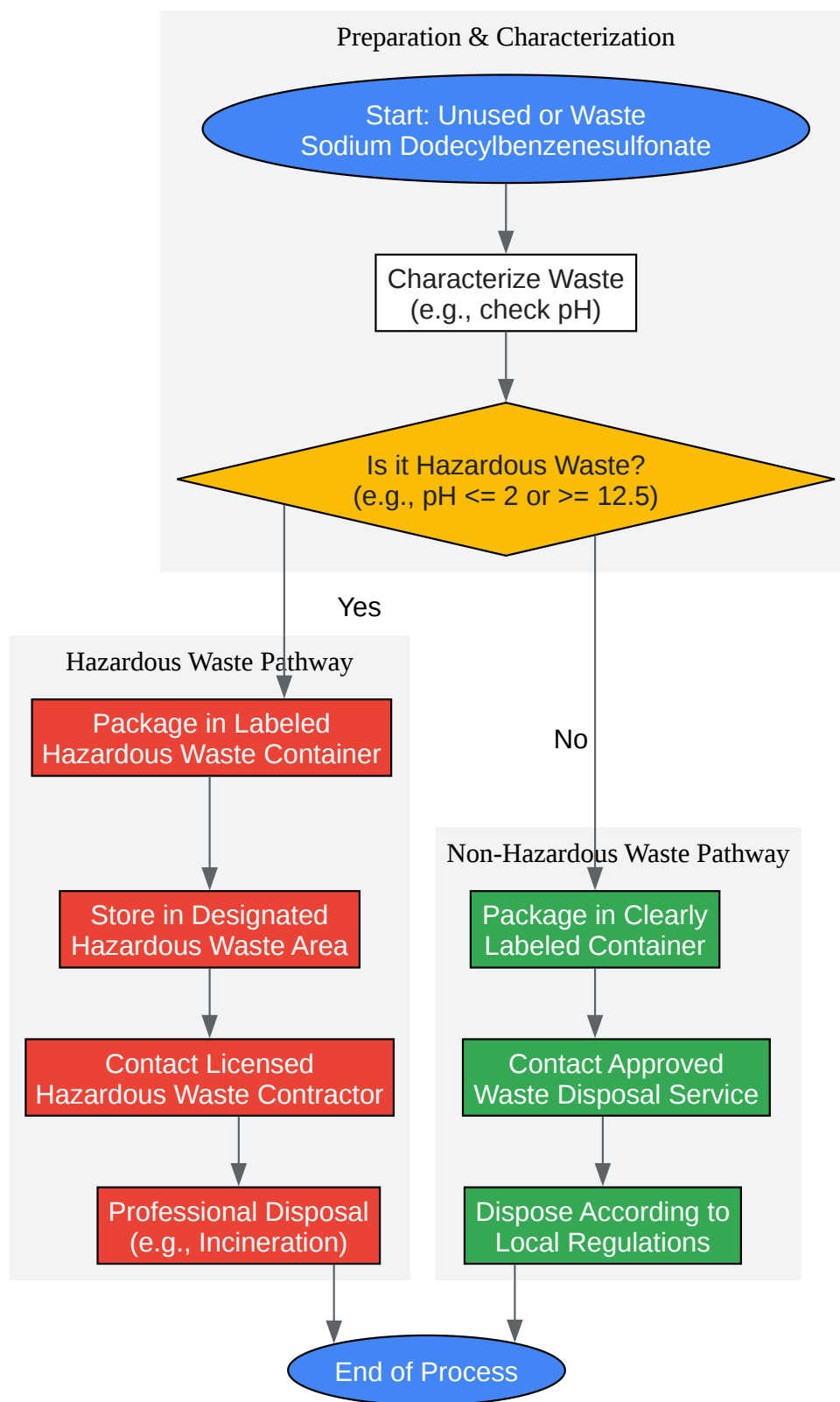
- **Waste Characterization:**
 - Determine if the waste exhibits hazardous characteristics as defined by the Environmental Protection Agency (EPA) under the Resource Conservation and Recovery Act (RCRA). This includes properties such as corrosivity ($\text{pH} \leq 2$ or ≥ 12.5), ignitability, reactivity, and toxicity.
 - Although Sodium dodecylbenzenesulfonate is not specifically listed as an F-series or K-series hazardous waste, a solution's pH may render it a corrosive hazardous waste (EPA Waste Code D002).^[6]
- **Segregation and Storage:**
 - Store waste Sodium dodecylbenzenesulfonate in its original or a compatible, tightly sealed container.
 - Label the container clearly as "Hazardous Waste" (if applicable) and include the chemical name.
 - Store in a cool, dry, well-ventilated area away from incompatible materials.
- **Engage a Licensed Waste Disposal Contractor:**

- Contact a certified hazardous waste disposal company to arrange for pickup and disposal.
- Provide the contractor with the Safety Data Sheet (SDS) and any available waste characterization data.
- Transportation:
 - If transporting the waste off-site, ensure it is properly packaged, labeled, and accompanied by the necessary shipping papers, in accordance with Department of Transportation (DOT) regulations. The proper shipping name is "Environmentally hazardous substance, solid, n.o.s. (sodium dodecyl benzenesulfonate)".^[4]
- Final Disposal Method:
 - The licensed contractor will determine the most appropriate disposal method, which may include:
 - Incineration: A common method for organic chemical waste.
 - Landfill: Only permitted for non-hazardous waste or treated hazardous waste that meets specific criteria, at a licensed facility.

Never discharge Sodium dodecylbenzenesulfonate or its waste into drains, sewers, or waterways.

Disposal Workflow

The following diagram illustrates the decision-making and operational workflow for the proper disposal of Sodium dodecylbenzenesulfonate.



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Caption: Disposal workflow for Sodium dodecylbenzenesulfonate.

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